

Chemical formula and molecular weight of Ethyl 3-oxocyclopentanecarboxylate

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Compound of Interest

Compound Name: Ethyl 3-oxocyclopentanecarboxylate

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An In-depth Technical Guide to Ethyl 3-oxocyclopentanecarboxylate

This guide provides an overview of the fundamental chemical properties of **Ethyl 3-oxocyclopentanecarboxylate**, a key intermediate in various synthetic organic chemistry applications, including the synthesis of pharmaceuticals and fragrances.

Chemical Identity and Properties

Ethyl 3-oxocyclopentanecarboxylate is a cyclic ketoester that presents as a colorless to light yellow liquid under standard conditions. Its chemical structure consists of a five-membered cyclopentane ring bearing both a ketone and an ethyl ester functional group.

Property	Value	Source
Chemical Formula	C ₈ H ₁₂ O ₃	[1][2][3][4][5][6][7]
Molecular Weight	156.18 g/mol	[1][2][3][5][6][8]
IUPAC Name	ethyl 3-oxocyclopentane-1-carboxylate	[2][3][5]
CAS Registry Number	5400-79-3	[3][5]

Molecular Structure

The structural arrangement of **Ethyl 3-oxocyclopentanecarboxylate** is crucial to its reactivity and utility in chemical synthesis. The molecule's key features include the electrophilic carbon of the ketone and the ester group, as well as the alpha-protons which can be deprotonated to form an enolate.

Caption: Molecular structure of **Ethyl 3-oxocyclopentanecarboxylate**.

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